

Application Notes: Polychlorotrifluoroethylene (PCTFE) in Cryogenic Seals and Gaskets

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Compound of Interest

Compound Name: Chlorotrifluoroethylene

Cat. No.: B104687

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Introduction

Polychlorotrifluoroethylene (PCTFE) is a high-performance, melt-processable fluoropolymer renowned for its exceptional performance in extreme conditions, particularly in cryogenic applications.^[1] Its unique combination of mechanical strength, dimensional stability, and chemical inertness over a wide temperature range makes it a preferred material for critical sealing components in the aerospace, chemical processing, pharmaceutical, and electronics industries.^{[2][3]} These notes provide a detailed overview of PCTFE's properties and its application in cryogenic seals and gaskets for researchers, scientists, and drug development professionals.

Key Attributes for Cryogenic Sealing

PCTFE's suitability for cryogenic sealing stems from a unique set of properties that ensure reliability and integrity at extremely low temperatures.^{[4][5]}

- **Wide Operating Temperature Range:** PCTFE maintains its structural integrity and sealing capability over a broad temperature spectrum, with a useful range from approximately -240°C to 150°C (-400°F to 302°F).^{[4][6][7]} It shows no signs of brittleness even at temperatures as low as -255°C, a critical feature for applications involving liquefied gases like nitrogen (LN2), oxygen (LOX), hydrogen (LH2), and helium (LHe).^{[2][8]}
- **Excellent Dimensional Stability:** Compared to other fluoropolymers like Polytetrafluoroethylene (PTFE), PCTFE exhibits superior dimensional stability and a lower

coefficient of thermal expansion.[6][9] This property is crucial in cryogenic sealing, as it minimizes thermal mismatch with adjacent metal components during extreme temperature cycling, preventing leaks.[5][10]

- **Low Gas Permeability:** PCTFE has the lowest water vapor transmission rate of any plastic and demonstrates extremely low permeability to other gases.[11][12] This makes it an ideal material for high-vacuum systems and for containing cryogenic fluids, ensuring minimal loss of product and preventing contamination.[2]
- **Resistance to Cold Flow (Creep):** PCTFE possesses high compressive strength and is highly resistant to cold flow or creep, especially when compared to PTFE.[2][13] This allows PCTFE seals and gaskets to maintain their shape and sealing force under sustained mechanical loads, even at cryogenic temperatures.
- **Chemical and Radiation Resistance:** As a fluoropolymer, PCTFE is resistant to attack by most chemicals and oxidizing agents.[9] It is compatible with liquid oxygen and shows greater resistance to radiation than PTFE, making it suitable for aerospace and nuclear service applications.[2][13]
- **Low Outgassing and Moisture Absorption:** PCTFE exhibits near-zero moisture absorption and very low outgassing properties, which are critical for applications in vacuum environments, such as those found in space and in sensitive laboratory instruments.[6][11][14]

Data Presentation: Properties of PCTFE

The following tables summarize the key mechanical, thermal, and physical properties of PCTFE. Values can vary based on the specific grade, processing method, and thermal history of the material.[7][15]

Table 1: General Mechanical and Physical Properties of PCTFE (Typical Values at Room Temperature)

Property	ASTM Test	Value	Units	Citations
Specific Gravity	D792	2.11 - 2.17	g/cm ³	[6]
Tensile Strength	D638	30 - 50	MPa	[16]
Elongation at Break	D638	100 - 250	%	[7][15]
Flexural Strength	D790	66 - 71	MPa	[15]
Flexural Modulus	D790	1.4 - 1.7	GPa	[15]
Compressive Strength	D695	39 - 44	MPa	[15]
Hardness	D2240	90	Shore D	[7]
Water Absorption (24 hr)	D570	< 0.01	%	[11]
Outgassing (TML)	E595	0.01	%	[3]

Table 2: Thermal Properties of PCTFE

Property	ASTM Test	Value	Units	Citations
Continuous Service Temperature	-	-240 to 150	°C	[4]
Melting Point	-	~211	°C	[2]
Glass Transition Temperature (Tg)	-	~45	°C	[17]
Heat Deflection Temperature (1.8 MPa)	D648	126	°C	[15]
Coefficient of Linear Thermal Expansion	D696	5.1×10^{-5}	cm/cm/°C (30 to 100°C)	[15]
Thermal Conductivity	C177	0.21	W/m·K	[15]
Flammability	UL 94	V-0	-	[12]

Experimental Protocols

Protocol 1: Cryogenic Helium Leak Testing of PCTFE Gaskets

This protocol outlines a procedure for quantifying the leak rate of a PCTFE gasket at cryogenic temperatures using a helium mass spectrometer, based on established testing methodologies. [18][19][20]

Objective: To determine the sealing performance and integrity of a PCTFE gasket under cryogenic conditions and thermal cycling.

Apparatus and Materials:

- Test fixture (e.g., flange assembly) capable of holding the PCTFE gasket.
- Cryocooler or liquid nitrogen bath for cooling the test fixture.

- Calibrated helium mass spectrometer leak detector.[\[19\]](#)[\[21\]](#)
- High-pressure gaseous helium (GHe) source with regulator.
- Temperature sensors (e.g., thermocouples) and pressure transducers.
- Vacuum pump and vacuum chamber (if using an outside-in test method).
- Data acquisition system.
- PCTFE test gaskets.

Procedure:

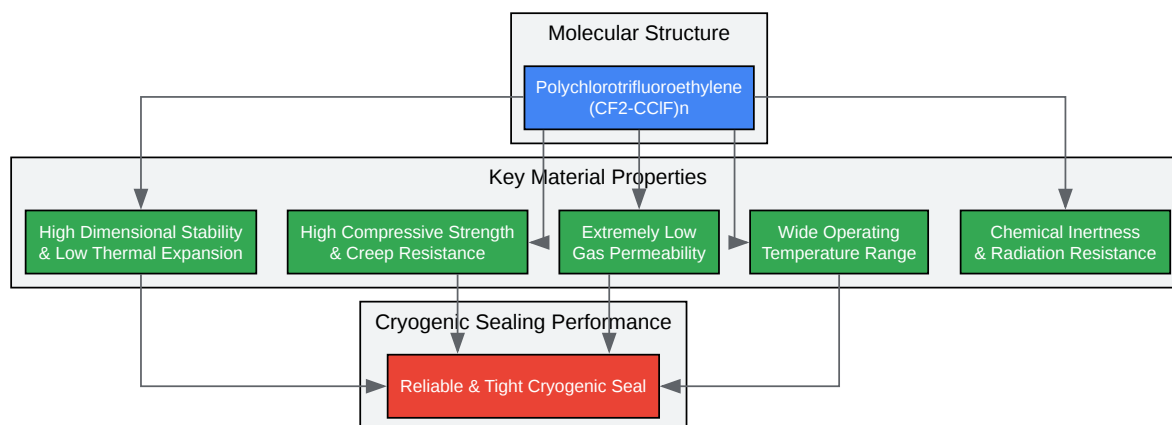
- Gasket Installation and Initial Leak Check:
 - Clean the sealing surfaces of the test fixture to remove any contaminants.
 - Install the PCTFE gasket into the fixture and torque the bolts to a predefined assembly stress (e.g., 30 MPa).[\[18\]](#)
 - Connect the fixture to the helium leak detector and evacuate the downstream side to create a vacuum.
 - Pressurize the upstream side of the gasket with gaseous helium to a specified test pressure (e.g., 31-40 bar).[\[18\]](#)[\[19\]](#)
 - Measure and record the initial helium leak rate at ambient temperature. The system itself should be verified to be leak-tight.[\[22\]](#)
- Cryogenic Thermal Cycling:
 - Begin cooling the test fixture down to the target cryogenic temperature (e.g., -196°C for LN2 applications). Monitor the temperature continuously.
 - Once the target temperature is reached and stabilized, allow the fixture to "soak" for a predetermined period (e.g., 60 minutes) to ensure thermal equilibrium.

- Maintain the helium pressure on the upstream side of the gasket throughout the cooling and soaking period.
- Leak Rate Measurement at Cryogenic Temperature:
 - With the gasket at the stable cryogenic temperature and under pressure, measure the helium leak rate using the mass spectrometer.
 - Record the leak rate over a specified duration (e.g., 20 minutes) to ensure a stable reading.[\[22\]](#) The acceptable leak rate is often application-specific, with stringent requirements for aerospace applications (e.g., $< 1 \times 10^{-6}$ std cc/sec).[\[20\]](#)
- Warm-up and Re-testing:
 - Allow the test fixture to warm up to ambient temperature naturally or through a controlled heating process.
 - Once at ambient temperature, repeat the leak rate measurement (as in Step 1) to assess the gasket's performance after a thermal cycle.
- Vibration Testing (Optional, for Aerospace Applications):
 - For applications requiring validation against launch conditions, subject the test fixture with the installed gasket to a specified vibration profile at ambient temperature.[\[19\]](#)[\[20\]](#)
 - Following vibration testing, repeat the entire cryogenic thermal cycling and leak testing procedure (Steps 2-4) to determine if the seal's integrity was compromised.[\[19\]](#)

Data Analysis:

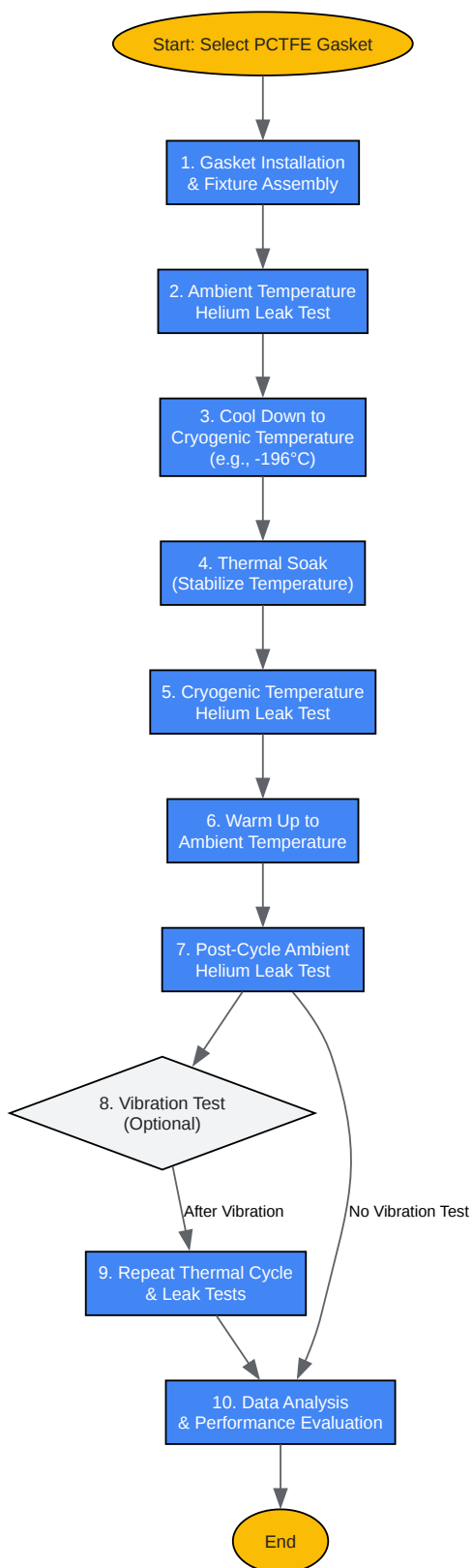
- Plot the measured leak rates against temperature and cycle number.
- Compare the pre- and post-test leak rates at ambient temperature to evaluate the effect of thermal cycling and/or vibration.
- Determine if the gasket meets the maximum allowable leak rate for the intended application.

Visualizations



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Caption: Logical flow from PCTFE's structure to its cryogenic sealing performance.



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